

3-Hydroxypyridine-2-thiol safety and handling precautions

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Compound of Interest

Compound Name: **3-Hydroxypyridine-2-thiol**

Cat. No.: **B1223284**

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An In-depth Technical Guide to the Safety and Handling of **3-Hydroxypyridine-2-thiol**

This guide provides comprehensive safety and handling information for **3-Hydroxypyridine-2-thiol**, intended for researchers, scientists, and professionals in drug development. Due to the limited availability of a specific Safety Data Sheet (SDS) for **3-Hydroxypyridine-2-thiol** (CAS 23003-22-7), this document compiles and extrapolates data from structurally related compounds, including 2-Mercaptopyridine N-oxide, 3-Hydroxypyridine, and 2-Amino-3-hydroxypyridine, to provide a thorough safety profile. All procedures should be conducted with the utmost caution and in accordance with institutional and regulatory guidelines.

Hazard Identification

Based on data from related pyridine derivatives, **3-Hydroxypyridine-2-thiol** is anticipated to be hazardous.^{[1][2]} It is likely classified as an irritant to the skin, eyes, and respiratory system, and may be harmful if swallowed or in contact with skin.^{[1][2][3]}

Table 1: GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	Category 3 / 4	Toxic or Harmful if swallowed.[1][3]
Acute Dermal Toxicity	Category 3	Toxic in contact with skin.[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation. [1][2]

| Specific target organ toxicity (single exposure) | Category 3 | May cause respiratory irritation.
[1][2] |

Physical and Chemical Properties

The physical and chemical properties of **3-Hydroxypyridine-2-thiol** are summarized below.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C5H5NOS	[4]
Molecular Weight	127.16 g/mol	[4]
Appearance	Yellow to green solid (crystal/powder)	[4][5]
Melting Point	144.0 - 146.0 °C	[4]
Boiling Point	235.9 °C at 760 mmHg	[4]
Density	1.41 g/cm ³	[4]
Flash Point	96.5 °C	[4]

| Solubility | Soluble in water and alcohol.[6] | |

Safe Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of dust or fumes.[7]
- Use only in a well-ventilated area or under a chemical fume hood.[8][9]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[10]
- Minimize dust generation and accumulation.[8][9]
- Wash hands thoroughly after handling the substance.[8][10]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3][8]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][9][11]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and acid chlorides.[1][2]
- For long-term storage, consider refrigeration at temperatures below 4°C/39°F or at -20°C.[8][9]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure.

Engineering Controls:

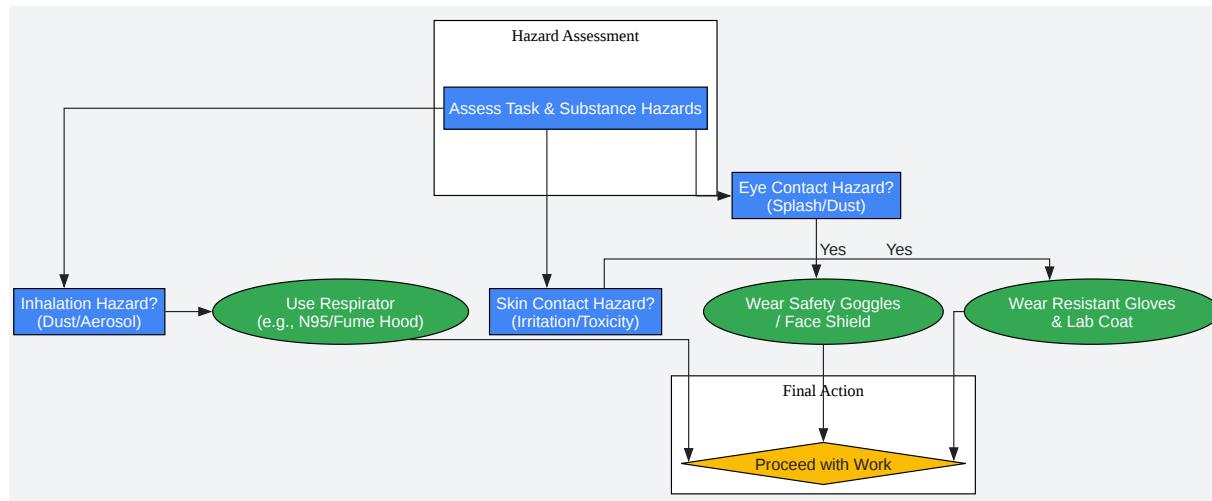
- Work should be performed in a laboratory equipped with a chemical fume hood.[11]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][3]

Personal Protective Equipment (PPE): A risk assessment should guide the selection of appropriate PPE.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[1][3]	Protects against splashes and dust, preventing serious eye irritation.
Skin Protection	Chemically resistant gloves (e.g., nitrile) and a lab coat.[1][11]	Prevents skin contact, which can cause irritation or toxicity.

| Respiratory Protection | NIOSH/MSHA approved respirator (e.g., N95 dust mask) if dust is generated.[1][7] | Prevents inhalation, which may cause respiratory tract irritation. |



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Caption: PPE Selection based on Hazard Assessment.

First-Aid Measures

In case of exposure, immediate action is critical. Always show the Safety Data Sheet to attending medical personnel.[8][11]

Table 4: First-Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[2][8]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of running water for at least 15 minutes. Seek medical attention if irritation occurs.[2][7][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][7][8]

| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8][9] |

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][7][11]
- Specific Hazards: Thermal decomposition may produce toxic and irritating gases, including carbon oxides, nitrogen oxides (NOx), and sulfur oxides.[2][8][11]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode and full protective gear.[1][2][8]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate protective equipment as detailed in Section 4. Ensure adequate ventilation and remove all sources of ignition.[7][8][11]

- Environmental Precautions: Prevent the substance from entering drains, soil, or waterways.
[\[8\]](#)[\[11\]](#)
- Methods for Cleaning Up: For small spills, carefully sweep or vacuum up the solid material, avoiding dust formation. Place the material into a suitable, labeled container for disposal.
[\[1\]](#)
[\[7\]](#)[\[11\]](#) For large spills, control personnel contact and alert emergency responders.
[\[7\]](#)

Stability and Reactivity

- Reactivity: No specific data is available.
- Chemical Stability: The material is stable under normal storage conditions.
[\[3\]](#) Some related compounds are noted to be hygroscopic.
[\[3\]](#)[\[11\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and acid chlorides.
[\[1\]](#)[\[2\]](#)
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.
[\[2\]](#)[\[8\]](#)

Toxicological Information

The toxicological properties of **3-Hydroxypyridine-2-thiol** have not been fully investigated.
[\[2\]](#)
[\[3\]](#) Information from related compounds suggests potential toxicity.

- Acute Toxicity: A related compound, 2-Amino-3-hydroxypyridine, was found to be toxic if swallowed or in contact with skin in animal studies.
[\[1\]](#)[\[12\]](#) The oral LD50 in rats for this compound was determined to be 500 mg/kg.
[\[13\]](#)
- Skin and Eye Irritation: Causes skin and serious eye irritation.
[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.
[\[1\]](#)[\[2\]](#)
- Germ Cell Mutagenicity: 2-Amino-3-hydroxypyridine was found to be mutagenic and clastogenic in some in-vitro assays.
[\[13\]](#)
- Carcinogenicity: No components of related substances are listed as carcinogens by IARC, NTP, or OSHA.
[\[3\]](#)[\[14\]](#)

Experimental Safety Protocols

Detailed experimental protocols are crucial for assessing the safety of any chemical. The following are generalized methodologies based on studies of related compounds.

Protocol 1: Acute Oral Toxicity Assessment (Based on OECD Guideline 423)

- Objective: To determine the acute oral toxicity (LD50) of the substance.
- Test System: Wistar rats, typically 3 animals per group.
- Procedure: a. Animals are fasted prior to dosing. b. The test substance is dissolved or suspended in a suitable vehicle (e.g., propylene glycol, deionized water).[13] c. A single dose of the substance is administered to the animals via oral gavage at defined concentrations (e.g., 300 mg/kg, 1000 mg/kg).[13] d. Animals are observed for mortality, clinical signs of toxicity (e.g., tremors, hunched posture, salivation), and changes in body weight for a period of 14 days.[13] e. At the end of the observation period, surviving animals are euthanized and a gross necropsy is performed on all animals to observe any pathological changes.[13]
- Endpoint: The LD50 value is calculated based on mortality rates.

Protocol 2: Bacterial Reverse Mutation Test (Ames Test - Based on OECD Guideline 471)

- Objective: To assess the mutagenic potential of the substance.
- Test System: Multiple strains of *Salmonella typhimurium* and *Escherichia coli* with and without a metabolic activation system (S9 mix).
- Procedure: a. The test substance is prepared at several concentrations. b. The bacterial strains are exposed to the test substance, a negative control, and a positive control, both with and without the S9 mix. c. After a suitable incubation period, the number of revertant colonies (colonies that have mutated back to a prototrophic state) is counted for each plate.
- Endpoint: The substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies compared to the negative control.[13]

Workflow for Safe Chemical Handling

Adhering to a structured workflow ensures safety at every stage of handling hazardous chemicals.



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Caption: General Workflow for Handling Hazardous Chemicals.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.^{[8][15]} Waste generators must determine if a discarded chemical is classified as hazardous waste.^[2] Do not empty into drains or the environment.^{[3][11]} Contact a licensed professional waste disposal service to dispose of this material.^[11]

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